

An In-depth Technical Guide to the Safety and Handling of Dioxybenzone-d3

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Compound of Interest

Compound Name: Dioxybenzone-d3

Cat. No.: B12401914

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This guide provides comprehensive safety data, handling procedures, and technical information for **Dioxybenzone-d3**, intended for researchers, scientists, and professionals in drug development. **Dioxybenzone-d3** is the deuterium-labeled analog of Dioxybenzone (Benzophenone-8), a compound used in sunscreens to block UVB and short-wave UVA radiation.[1][2] Its primary application in a research setting is as an internal standard for the precise quantification of Dioxybenzone in biological samples using analytical techniques like mass spectrometry or liquid chromatography.[3]

Compound Identification and Properties

Dioxybenzone-d3 is structurally identical to Dioxybenzone, with the exception of three deuterium atoms on the methoxy group, which increases its molecular weight. This isotopic labeling allows it to be distinguished from the non-labeled compound in analytical assays.[3]

Table 1: Physicochemical Properties of **Dioxybenzone-d3** and Parent Compound | Property | Value | Source | | :--- | :--- | :--- | | Analyte Name | Dioxybenzone methyl-d3 |[4] | | Synonyms | 2,2'-Dihydroxy-4-methoxybenzophenone-d3, Benzophenone-8-d3, UV-24-d3 | | Molecular Formula | C₁₄D₃H₉O₄ | | Molecular Weight | 247.26 g/mol | | Unlabeled CAS Number | 131-53-3 | | Appearance | Yellow powder (for unlabeled compound) | | Melting Point | 73-75 °C (for unlabeled compound) | | Boiling Point | 375.0 °C at 760 mmHg (for unlabeled compound) | | Purity | >95% (HPLC) | | Solubility | Practically insoluble in water; Freely soluble in alcohol and toluene. | | Storage Temperature | +4°C |

Safety Data Sheet (SDS) Summary

The following safety information is primarily based on the non-deuterated parent compound, Dioxybenzone, as specific comprehensive safety studies on the deuterated analog are limited. The toxicological properties are expected to be very similar.

Dioxybenzone is classified as an irritant and may have mutagenic effects. It is crucial to handle this compound with caution, adhering to all safety protocols outlined below.

Table 2: GHS Hazard Classification for Dioxybenzone

Hazard Class	Hazard Category	Hazard Statement	Source
Skin Irritation	Category 2	H315: Causes skin irritation	
Eye Irritation	Category 2A	H319: Causes serious eye irritation	
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation	

| Mutagenicity | Not Classified | Mutagenic for mammalian somatic cells and bacteria/yeast | |

- Eye Contact: Rinse immediately and thoroughly with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice from an ophthalmologist.
- Skin Contact: Remove contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- Ingestion: If swallowed, immediately make the victim drink water (two glasses at most). Consult a physician.

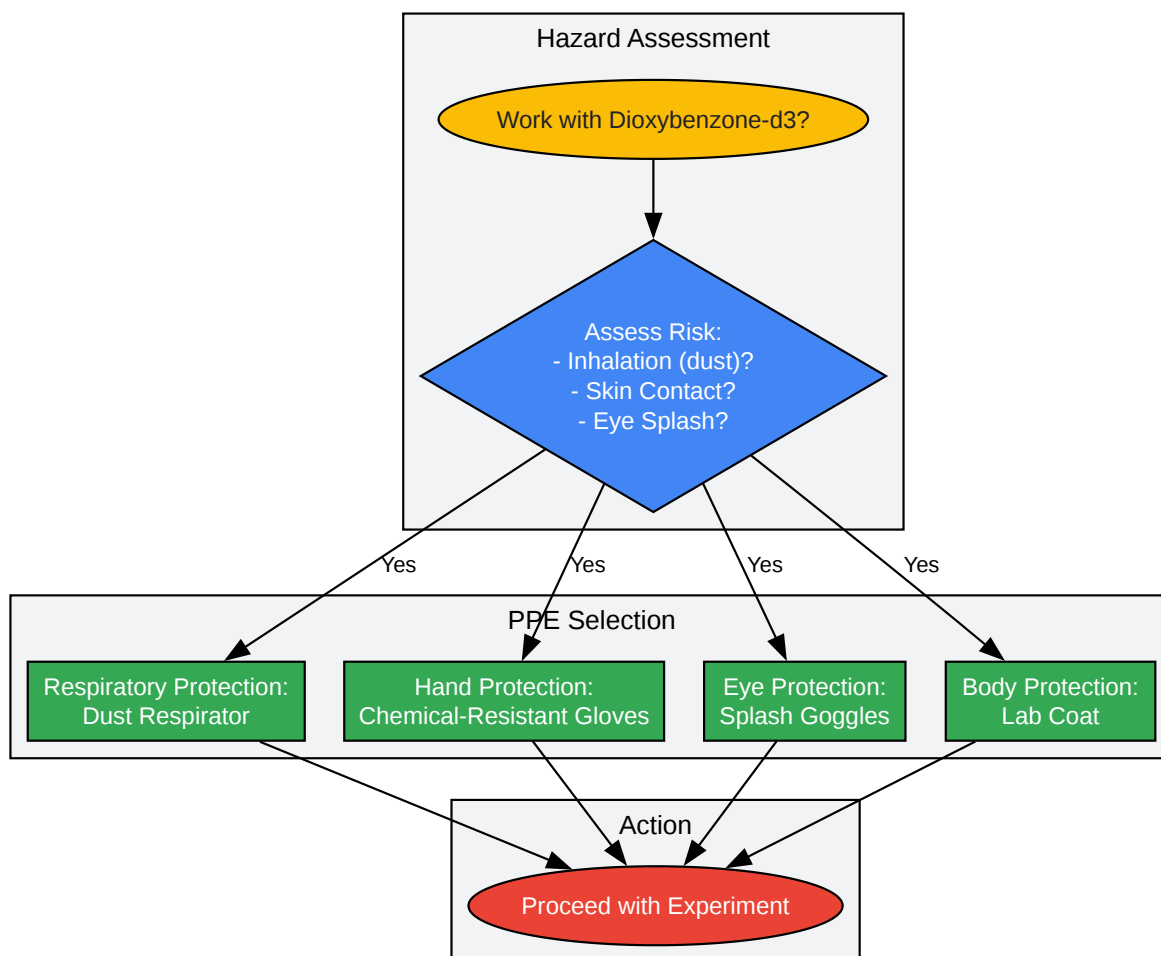
- **Fire-Fighting:** Use dry chemical powder for small fires and water spray, fog, or foam for large fires. The compound may be combustible at high temperatures, producing carbon oxides (CO, CO₂). Firefighters should wear self-contained breathing apparatus.
- **Accidental Release:** Use personal protective equipment (PPE). Avoid dust formation and do not breathe dust. Sweep up the material, place it in a suitable closed container for disposal, and clean the affected area. Do not let the product enter drains.

Handling and Personal Protection

Proper handling and the use of appropriate personal protective equipment are essential to minimize exposure risk.

- **Handling:** Avoid contact with skin and eyes and avoid breathing dust. Use only in well-ventilated areas or outdoors. Wash hands thoroughly after handling. Keep away from incompatible materials such as strong oxidizing agents.
- **Storage:** Store in a well-ventilated place and keep the container tightly closed. The recommended storage temperature is +4°C. Store locked up.
- **Eye/Face Protection:** Wear splash goggles or safety glasses with side shields. In situations with a high potential for splashing, a face shield is recommended.
- **Skin Protection:** Wear chemical-resistant gloves and a lab coat.
- **Respiratory Protection:** Use a dust respirator. Ensure it is an approved/certified respirator or equivalent. If ventilation is insufficient, suitable respiratory equipment must be worn.

The following diagram illustrates a standard workflow for selecting appropriate PPE.



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Caption: PPE selection workflow for handling **Dioxybenzone-d3**.

Toxicological and Biological Information

While no specific toxicokinetic data is available for **Dioxybenzone-d3**, the parent compound, Dioxybenzone, is known to be absorbed through the skin. It exhibits estrogenic disrupting effects and can up-regulate inflammatory cytokines. Studies have also investigated its potential for oral chemoprevention of skin cancer in mice. Given the structural similarity, **Dioxybenzone-**

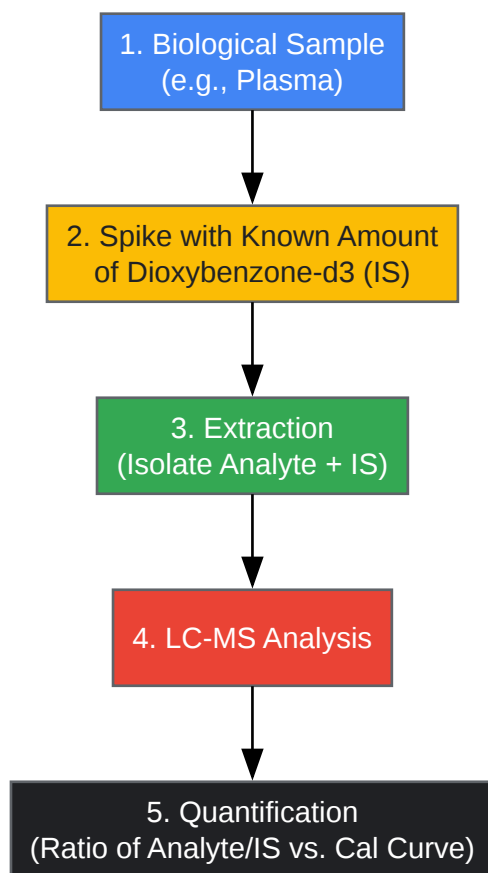
d3 is presumed to share these biological activities, although its primary use as an analytical standard means exposure should be minimal.

Experimental Protocols: Use as an Internal Standard

The principal application of **Dioxybenzone-d3** is as an internal standard (IS) in quantitative analytical methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS), to accurately determine the concentration of Dioxybenzone in a sample.

- **Sample Preparation:** A known quantity of the biological sample (e.g., plasma, tissue homogenate) is taken.
- **Internal Standard Spiking:** A precise, known amount of **Dioxybenzone-d3** solution is added to the sample.
- **Extraction:** The analyte (Dioxybenzone) and the internal standard (**Dioxybenzone-d3**) are extracted from the biological matrix using an appropriate technique (e.g., liquid-liquid extraction, solid-phase extraction).
- **Analysis:** The extract is injected into an LC-MS system. The system separates the compounds chromatographically, and the mass spectrometer detects and quantifies both Dioxybenzone and **Dioxybenzone-d3** based on their distinct mass-to-charge ratios.
- **Quantification:** The concentration of Dioxybenzone in the original sample is calculated by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

The following diagram outlines this experimental workflow.



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Caption: Workflow for using **Dioxybenzone-d3** as an internal standard.

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